

# Personal protective equipment for handling H-L-Photo-Phe-OH

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## Compound of Interest

Compound Name: *H-L-Photo-Phe-OH*

Cat. No.: B2959762

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## Essential Safety and Handling Guide for H-L-Photo-Phe-OH

Product Identifier: (S)-2-Amino-3-(4-(3-(trifluoromethyl)-3H-diazirin-3-yl)phenyl)propanoic acid

Synonyms: **H-L-Photo-Phe-OH**, 4-(Trifluoromethyldiazirin)-L-phenylalanine CAS Number: 92367-16-3

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **H-L-Photo-Phe-OH**. The following procedural guidance is designed to ensure safe operational use and disposal of this photoreactive, self-reactive amino acid.

## Hazard Identification and Classification

**H-L-Photo-Phe-OH** is classified as a self-reactive substance. This is a critical safety consideration, as it is thermally unstable and can undergo strongly exothermic decomposition even without the participation of air.

GHS Classification:

- Hazard Class: Self-reactive substances, Type C
- Pictogram: GHS02 (Flame)

- Signal Word: Danger
- Hazard Statement: H242 - Heating may cause a fire.

Due to its self-reactive nature, this compound must be handled with extreme caution, following protocols for highly reactive chemicals.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure and protect against the specific hazards of **H-L-Photo-Phe-OH**.

| PPE Category    | Specification   | Rationale  |
|-----------------|---|--|
| Hand Protection | Nitrile gloves (double-gloving recommended)             | Provides a barrier against skin contact. While specific permeation data for this compound is not available, nitrile offers good general resistance to a range of laboratory chemicals. Double-gloving is a best practice when handling highly reactive substances. |
| Eye Protection  | ANSI Z87.1-compliant safety goggles and a face shield   | Protects against splashes, dust, and potential energetic decomposition. A face shield offers an additional layer of protection for the entire face.  |
| Body Protection | Flame-resistant (FR) lab coat                           | Standard cotton lab coats are insufficient. An FR lab coat (e.g., Nomex) is essential due to the fire risk associated with self-reactive substances.   |
| General Attire  | Long pants and closed-toe shoes                         | Required minimum attire for any laboratory setting to protect against spills and physical hazards.   |
| Respiratory     | Not required under normal use with engineering controls | All handling of the solid compound should be performed in a certified chemical fume hood to prevent inhalation of dust particles.  |

## Operational Plan: Safe Handling and Storage

Adherence to a strict operational protocol is essential for mitigating the risks associated with this self-reactive compound.

#### Storage:

- Temperature: Store at the manufacturer's recommended temperature, typically -20°C.
- Location: Use an explosion-proof refrigerator or freezer. Do not store with flammable materials, oxidizers, or other incompatible chemicals.
- Container: Keep in the original, tightly sealed container. Do not transfer to a non-vented container, as gas buildup could cause a rupture.
- Labeling: All containers must be clearly labeled with the chemical name, date received, and date opened.

#### Handling Workflow:

- To cite this document: BenchChem. [Personal protective equipment for handling H-L-Photo-Phe-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2959762#personal-protective-equipment-for-handling-h-l-photo-phe-oh\]](https://www.benchchem.com/product/b2959762#personal-protective-equipment-for-handling-h-l-photo-phe-oh)

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